

Safe Disposal of ATX-0114: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ATX-0114

Cat. No.: B10855821

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This document provides essential guidance on the proper disposal procedures for **ATX-0114**, an ionizable cationic lipid utilized in laboratory research, particularly in the formation of lipid nanoparticles (LNPs) for applications such as siRNA delivery.^{[1][2]} Adherence to these protocols is critical to ensure personnel safety and environmental protection.

Chemical and Physical Properties

A summary of the key quantitative data for **ATX-0114** is presented below.

Property	Value
CAS Number	2230647-30-8 ^{[1][3][4]}
Molecular Formula	C ₃₇ H ₇₀ N ₂ O ₅ S ^{[1][4]}
Molecular Weight	655.0 g/mol ^[1]
Appearance	Colorless to yellow oily liquid
Purity	≥95% ^[1]
Solubility	Soluble in DMSO, Ethanol, and Methanol; Insoluble in water. ^{[1][5]}
pKa	6.69 ^{[1][2]}

Disposal Procedures

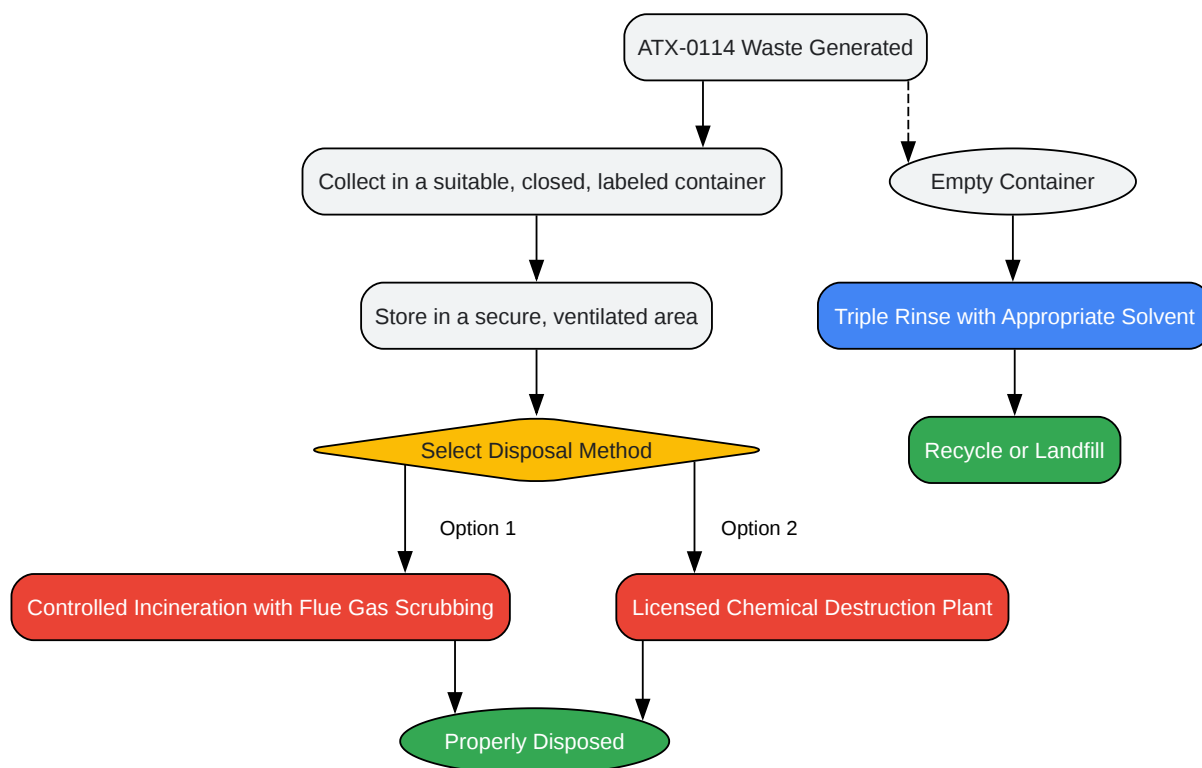
The primary methods for the disposal of **ATX-0114** involve chemical destruction or incineration by a licensed facility.^[3] It is imperative to avoid discharge into the environment, sewer systems, or contamination of water and food supplies.^[3]

Step-by-Step Disposal Protocol:

- **Collection:** Collect waste **ATX-0114** in suitable, closed, and properly labeled containers.
- **Storage:** Store the waste containers in a secure, well-ventilated area, away from incompatible materials and sources of ignition.^[3]
- **Licensed Disposal:** Arrange for the removal and disposal of the waste by a licensed chemical destruction plant.^[3]
- **Controlled Incineration:** An alternative is controlled incineration with flue gas scrubbing to neutralize harmful emissions.^[3]
- **Container Decontamination:** Triple rinse empty containers with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste. Punctured and decontaminated containers may be offered for recycling or disposed of in a sanitary landfill.^[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ATX-0114**.



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ATX-0114 Disposal Workflow

Handling and First Aid

Handling:

- Handle in a well-ventilated place.[3]
- Wear suitable protective clothing, including gloves and eye protection.[3]
- Avoid contact with skin and eyes.[3]

- Avoid the formation of dust and aerosols.[3]
- Use non-sparking tools and prevent fire caused by electrostatic discharge.[3]

First-Aid Measures:

- If inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3]
- In case of skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[3]
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[3]
- If swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

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